

physical state and appearance of 10(Z)-Nonadecenoyl chloride

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Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

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An In-depth Technical Guide to 10(Z)-Nonadecenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical state, chemical properties, and synthetic considerations for **10(Z)-Nonadecenoyl chloride**. It is intended to serve as a technical resource for professionals in chemical research and drug development who may use this reagent in the synthesis of novel compounds.

Physical State and Appearance

10(Z)-Nonadecenoyl chloride (CAS No. 95548-27-9) is a long-chain fatty acyl chloride. Based on supplier data, its standard physical state is a liquid^{[1][2]}. The appearance is not explicitly described, but analogous unsaturated acyl chlorides, such as 10-Undecenoyl chloride, are typically colorless to pale yellow liquids with a pungent odor characteristic of their reactivity^[3]. Acyl chlorides of this type are generally soluble in organic solvents and react with protic solvents like water and alcohols^[3].

The physical state of linear acyl chlorides is dependent on chain length and saturation. While shorter-chain acyl chlorides are liquids, longer saturated-chain variants like stearoyl chloride (C18) can be solid at room temperature^[4]. The presence of the cis double bond in the C19

backbone of **10(Z)-Nonadecenoyl chloride** disrupts crystal lattice packing, lowering its melting point and favoring a liquid state at standard conditions.

Physicochemical Data

The key quantitative properties of **10(Z)-Nonadecenoyl chloride** are summarized in the table below. This data has been compiled from chemical supplier and database information.

Property	Value	Source(s)
CAS Number	95548-27-9	[1]
Molecular Formula	C ₁₉ H ₃₅ ClO	[1]
Molecular Weight	314.93 g/mol	[1]
Physical State	Liquid	[1] [2]
Purity	Typically >99%	[1] [2]
Storage Conditions	Freezer (-20°C recommended)	[1] [2]
Synonyms	(Z)-10-Nonadecenoyl chloride	[1]

Experimental Protocols: Synthesis

10(Z)-Nonadecenoyl chloride is synthesized from its corresponding carboxylic acid, 10(Z)-Nonadecenoic acid (CAS No. 73033-09-7). The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic synthesis, typically achieved using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).

Objective: To prepare **10(Z)-Nonadecenoyl chloride** from 10(Z)-Nonadecenoic acid.

Reaction Mechanism: The synthesis proceeds via a nucleophilic acyl substitution mechanism. The hydroxyl group of the carboxylic acid is converted into a better leaving group, which is subsequently displaced by a chloride ion.

Materials:

- 10(Z)-Nonadecenoic acid

- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Anhydrous dichloromethane (DCM) or other inert solvent
- Dry nitrogen or argon atmosphere
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel)

Procedure (Example using Thionyl Chloride):

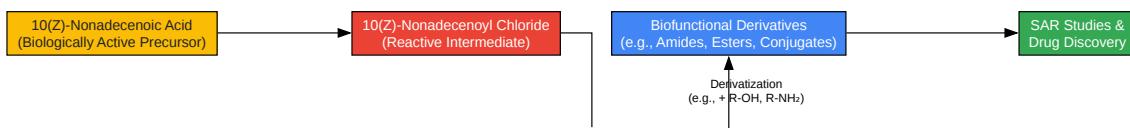
- Preparation: In a flame-dried, two-neck round-bottom flask under a nitrogen atmosphere, dissolve 1.0 equivalent of 10(Z)-Nonadecenoic acid in anhydrous DCM.
- Reaction: Cool the solution to 0°C using an ice bath. Slowly add an excess (typically 1.5-2.0 equivalents) of thionyl chloride dropwise to the stirred solution.
- Reflux: After the addition is complete, remove the ice bath and fit the flask with a condenser. Gently heat the reaction mixture to reflux (approx. 40°C for DCM) and maintain for 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO_2).
- Work-up: Cool the mixture to room temperature. Carefully remove the solvent and excess thionyl chloride in vacuo using a rotary evaporator. To ensure all excess reagent is removed, the crude product can be co-evaporated with an anhydrous solvent like toluene.
- Purification: The resulting crude **10(Z)-Nonadecenoyl chloride** is often of sufficient purity (>95%) for subsequent reactions. If higher purity is required, short-path vacuum distillation can be performed.
- Storage: The final product is highly moisture-sensitive and should be stored in a sealed container under an inert atmosphere in a freezer[1][2].

Biological and Synthetic Context

While **10(Z)-Nonadecenoyl chloride** is primarily a reactive chemical intermediate, its parent fatty acid, 10(Z)-Nonadecenoic acid, has documented biological activity. Studies have shown it possesses anti-tumor properties, inhibiting HL-60 cell proliferation and preventing LPS-induced

tumor necrosis factor production in macrophages[5]. Furthermore, long-chain fatty acids, including cis-10-nonadecenoic acid, have been reported to inhibit p53 activity[5][6].

This biological context makes the acyl chloride a valuable tool for drug development professionals. It serves as an activated form of the fatty acid, enabling the synthesis of various derivatives (e.g., amides, esters) for structure-activity relationship (SAR) studies, prodrug development, or bioconjugation applications[7]. The workflow below illustrates this logical relationship.



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Caption: Synthetic workflow from bioactive fatty acid to research derivatives.

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